

# Personal protective equipment for handling Ethyl thioacetate

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## Compound of Interest

Compound Name: *Ethyl thioacetate*

Cat. No.: *B1618606*

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## Essential Safety and Handling Guide for Ethyl Thioacetate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Ethyl thioacetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

**Ethyl thioacetate** (CAS: 625-60-5) is a highly flammable and hazardous compound with a characteristic strong, unpleasant odor.<sup>[1][2]</sup> Adherence to strict safety protocols is mandatory to mitigate risks of exposure and injury.

## Hazard and Property Overview

Understanding the inherent risks and physical properties of **Ethyl thioacetate** is the first step in safe handling.

Table 1: Hazard Classification<sup>[1][3][4]</sup>

| Hazard Classification | GHS Code | Signal Word | Hazard Statement                   |
|-----------------------|----------|-------------|------------------------------------|
| Flammable Liquids     | H225     | Danger      | Highly flammable liquid and vapour |
| Acute Toxicity, Oral  | H302     | Danger      | Harmful if swallowed               |
| Skin Irritation       | H315     | Danger      | Causes skin irritation             |
| Serious Eye Damage    | H318     | Danger      | Causes serious eye damage          |

Table 2: Physical and Chemical Properties

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>4</sub> H <sub>8</sub> OS <sup>[5]</sup>                             |
| Molecular Weight  | 104.17 g/mol <sup>[5][6]</sup>  |
| Appearance        | Colorless to pale yellow liquid <sup>[7]</sup>                              |
| Odor              | Strong, unpleasant, sulfurous (like garlic or onion) <sup>[4][7]</sup>      |
| Boiling Point     | 116 °C <sup>[4]</sup>   |
| Flash Point       | 18 °C (64.4 °F) - closed cup <sup>[4]</sup>                                 |
| Density           | 0.979 g/mL at 25 °C <sup>[4]</sup>  |
| Solubility        | Insoluble in water; soluble in alcohol and diethyl ether. <sup>[6][7]</sup> |

## Operational Plan: Personal Protective Equipment (PPE) and Procedures

A comprehensive operational plan, including the correct use of PPE and standardized procedures, is critical for safety.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ethyl thioacetate**. Always consult your institution's specific safety guidelines and the glove manufacturer's compatibility chart.[\[8\]](#)

Table 3: Required Personal Protective Equipment

| Area of Protection | Required PPE                          | Specifications and Best Practices   |
|--------------------|---------------------------------------|---|
| Eye & Face         | Chemical Safety Goggles & Face Shield | Wear chemical safety goggles that meet OSHA or EN166 standards. <a href="#">[9]</a> A face shield should be worn over goggles when there is a splash hazard.<br><a href="#">[10]</a> Ensure eyewash stations are immediately accessible. <a href="#">[9]</a><br><a href="#">[11]</a>  |
| Skin & Body        | Chemical-Resistant Gloves & Lab Coat  | Wear appropriate protective gloves and a fully-buttoned lab coat to prevent skin exposure.<br><a href="#">[9]</a> Butyl rubber gloves are often recommended for similar chemicals; nitrile gloves may not be suitable. <a href="#">[8]</a> <a href="#">[12]</a> Remove and properly dispose of contaminated clothing immediately. <a href="#">[1]</a> |
| Respiratory        | Fume Hood or Respirator               | All work must be conducted in a properly functioning chemical fume hood. <a href="#">[3]</a> If engineering controls are insufficient, use a NIOSH/MSHA approved respirator with an organic vapor filter (Type A, Brown). <a href="#">[9]</a>   |

## Handling and Storage Protocols

### Safe Handling Procedures:

- Ventilation: Always handle **Ethyl thioacetate** inside a certified chemical fume hood to prevent vapor inhalation.[3]
- Ignition Sources: This substance is highly flammable. Keep it away from heat, sparks, open flames, and hot surfaces.[1][9] Do not smoke in the handling area.[3]
- Equipment: Use only non-sparking tools and explosion-proof electrical equipment.[9][13]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity buildup, which can ignite vapors.[9][13]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Wash hands and face thoroughly after handling and before breaks.[1][9]

### Storage Plan:

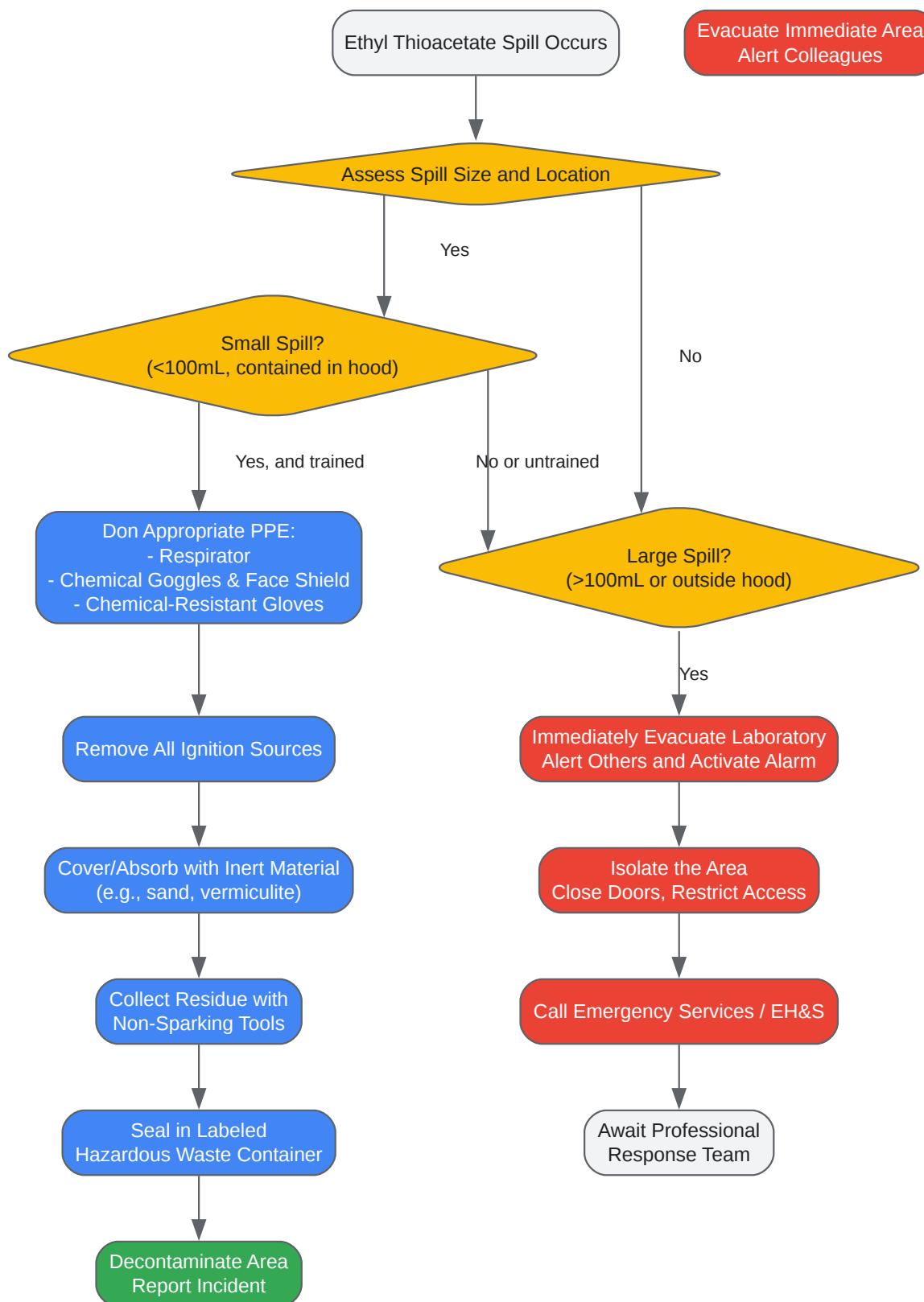
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[1][9]
- Location: Store in a designated flammables storage cabinet or area, away from incompatible materials.[11]
- Conditions: Protect from direct sunlight and sources of ignition.[14]

## Emergency and Disposal Plans

Immediate and correct response to emergencies and proper disposal are crucial for laboratory safety and environmental protection.

## Emergency Procedures: Spills and First Aid

Spill Response Protocol: In the event of a spill, follow the workflow below. The primary objective is to ensure personnel safety while containing the release.

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Caption: Workflow for responding to an **Ethyl Thioacetate** spill.

Table 4: First Aid Measures

| Exposure Route | First Aid Instructions   |
|----------------|--|
| Eye Contact    | Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [9] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1] |
| Skin Contact   | Take off immediately all contaminated clothing. [1] Wash off with plenty of water for at least 15 minutes.[13] If skin irritation persists, call a physician.[13]  |
| Inhalation     | Remove person to fresh air and keep comfortable for breathing.[1] Get medical advice if you feel unwell.[1]  |
| Ingestion      | Do NOT induce vomiting.[10] Clean mouth with water and drink plenty of water afterwards.[13] Call a POISON CENTER or doctor immediately if you feel unwell.[1]   |

## Disposal Plan

**Ethyl thioacetate** and any materials contaminated with it must be treated as hazardous waste.

[9] Under no circumstances should it be disposed of down the drain or in regular trash.[3][9]

- Waste Collection: Collect all **Ethyl thioacetate** waste in a designated, compatible, and clearly labeled hazardous waste container.[8]
- Container Sealing: Keep the waste container tightly sealed when not in use.
- Storage: Store the waste container in a secure, well-ventilated area away from incompatible materials, heat, and ignition sources.[8]
- Disposal Request: Follow your institution's procedures for chemical waste disposal. This typically involves submitting a request to the Environmental Health & Safety (EH&S)

department for pickup by a licensed waste disposal company.[1][8]

- Empty Containers: Empty containers retain product residue and vapors and are also considered hazardous waste.[13] They must be disposed of through the same hazardous waste stream.[13]

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